

# Technical Support Center: 3-Chloro-tetrahydro-pyran-4-one

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## Compound of Interest

Compound Name: 3-Chloro-tetrahydro-pyran-4-one

Cat. No.: B169126

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Disclaimer: Specific safety data for **3-Chloro-tetrahydro-pyran-4-one** (CAS No. 160427-98-5) is not readily available in public databases. The following precautions are based on the known hazards of the parent compound, tetrahydro-4H-pyran-4-one, and general safety principles for handling chlorinated ketones and flammable liquids. Researchers should always perform a thorough risk assessment before starting any experiment and consult with their institution's safety officer.

## Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **3-Chloro-tetrahydro-pyran-4-one**?

Based on its structure, the primary hazards are expected to be:

- **Flammability:** The parent compound, tetrahydro-4H-pyran-4-one, is a flammable liquid.<sup>[1][2]</sup> The addition of a chlorine atom may alter the flashpoint, but it should be treated as a flammable substance.
- **Skin and Eye Irritation:** Many chlorinated organic compounds and ketones can cause skin and eye irritation upon contact.
- **Respiratory Irritation:** Inhalation of vapors may cause respiratory tract irritation.<sup>[3]</sup>
- **Toxicity:** While specific toxicity data is unavailable, many chlorinated organic compounds have toxic properties. The chemical, physical, and toxicological properties have not been

thoroughly investigated.

2. What personal protective equipment (PPE) should I wear when handling this compound?

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene, inspect before use), a lab coat, long pants, and closed-toe shoes.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#) If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.

3. How should I properly store **3-Chloro-tetrahydro-pyran-4-one**?

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
- Store away from strong oxidizing agents, strong bases, and incompatible materials.[\[2\]](#)
- It is advisable to handle and store this compound under an inert gas.

4. What should I do in case of an accidental spill?

- Immediately evacuate the area and remove all ignition sources.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb with an inert material (e.g., dry sand, earth, or commercial absorbent) and place in a sealed container for disposal.[\[1\]](#)
- Do not let the product enter drains to avoid environmental contamination.
- For large spills, contact your institution's emergency response team.

5. What are the first-aid procedures for exposure?

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)

6. How should I dispose of waste containing this chemical?

- Dispose of in accordance with all local, state, and federal regulations.
- Waste material should be treated as hazardous waste.
- Do not mix with other waste. Leave chemicals in their original containers for disposal.

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Material has discolored or developed a precipitate	Potential degradation or polymerization.	Do not use the material. Consult with a senior researcher or safety officer for proper disposal procedures.
Strong, irritating odor detected	Inadequate ventilation or a possible leak/spill.	Immediately stop work, close all containers, and ensure the fume hood is functioning correctly. If the odor persists, evacuate the area and report the issue.
Inconsistent experimental results	Impurity of the compound due to improper storage or handling.	Ensure the compound is stored under recommended conditions (cool, dry, inert atmosphere). Consider re-purifying the material if necessary and possible.

## Quantitative Data Summary

Since specific data for **3-Chloro-tetrahydro-pyran-4-one** is limited, the following table summarizes the properties of the parent compound, tetrahydro-4H-pyran-4-one. This data should be used as a general reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	100.12 g/mol [6]
Appearance	Light yellow liquid[2]
Boiling Point	166 °C @ 760 mmHg[2]
Flash Point	56 °C (132.8 °F)[2]
Density	1.080 g/cm <sup>3</sup> [2]
Vapor Density	3.45[2]

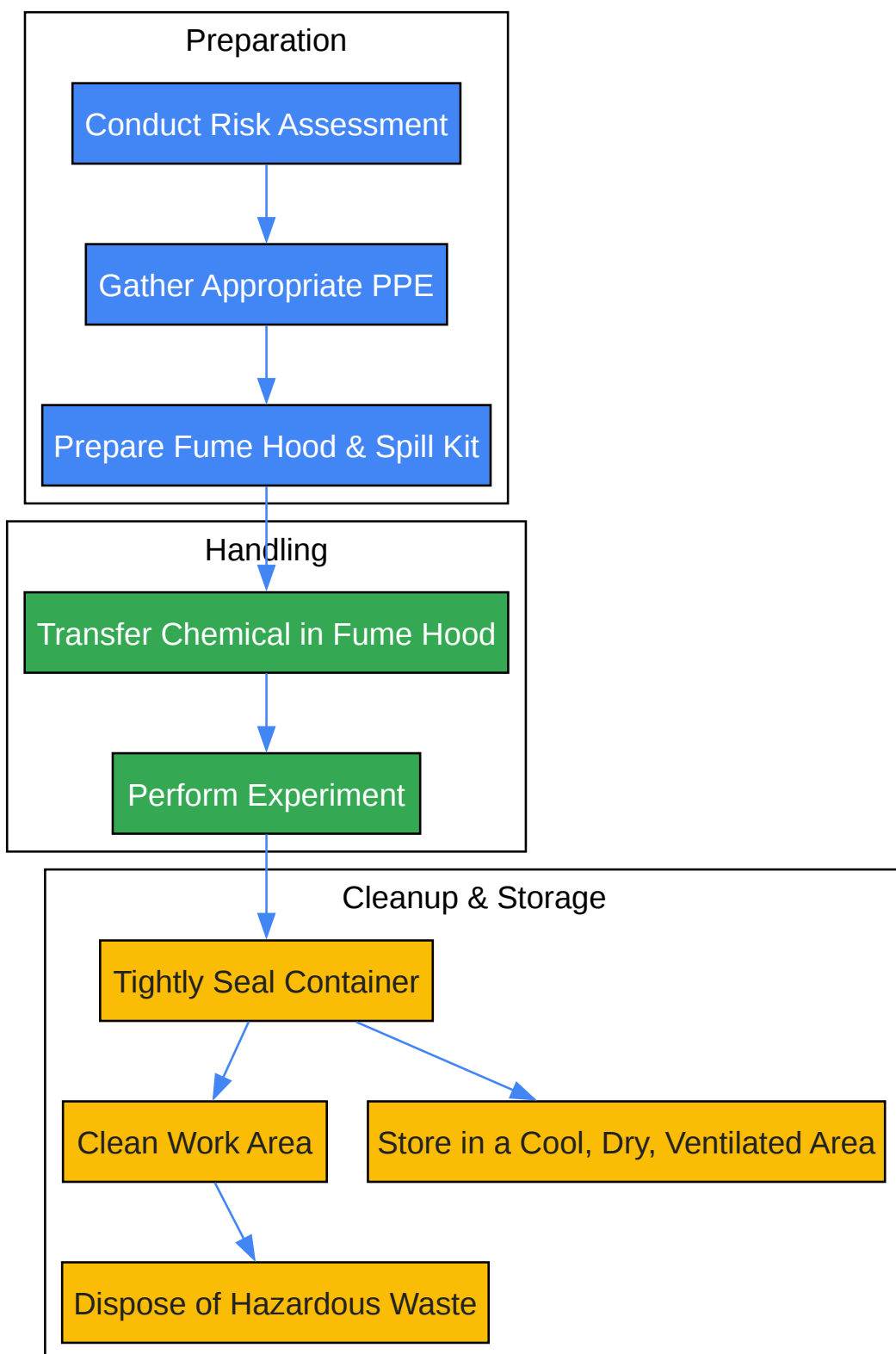
## Experimental Protocols

### Protocol for Safe Handling and Use

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the entire experimental procedure.
- Preparation:
  - Ensure a chemical fume hood is available and functioning correctly.
  - Gather all necessary PPE and ensure it is in good condition.
  - Have spill cleanup materials and first-aid supplies readily accessible.
  - Eliminate all potential ignition sources from the work area.[5]
- Handling:
  - Perform all manipulations of the compound within the fume hood.
  - Use spark-proof tools and equipment.[1][2]
  - Ground and bond containers when transferring the liquid to prevent static discharge.[2]

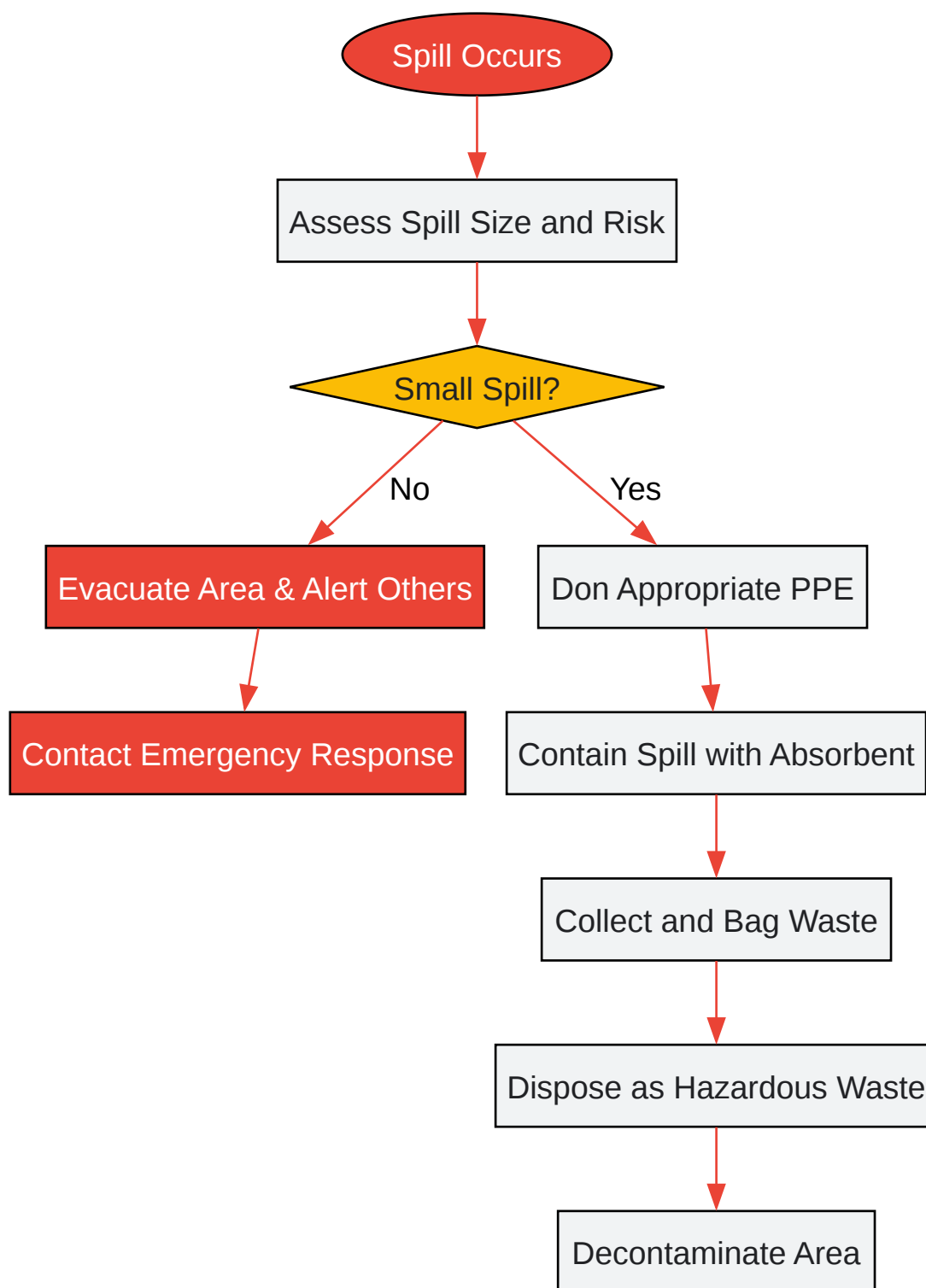
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Post-Experiment:
  - Tightly seal the container immediately after use.
  - Clean the work area thoroughly.
  - Dispose of contaminated materials (e.g., gloves, absorbent pads) as hazardous waste.
  - Wash hands thoroughly with soap and water.

## Mandatory Visualizations



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Caption: Workflow for handling **3-Chloro-tetrahydro-pyran-4-one**.



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Caption: Decision-making workflow for a chemical spill.



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